

handling and storage guidelines for 2- [(Diphenylmethyl)thio]acetamide

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Compound of Interest

Compound Name: 2-[(Diphenylmethyl)thio]acetamide

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Application Notes and Protocols: 2- [(Diphenylmethyl)thio]acetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-[(Diphenylmethyl)thio]acetamide** (CAS No. 68524-30-1). The information is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

2-[(Diphenylmethyl)thio]acetamide is a white to off-white solid.^{[1][2]} It is known to be an analogue and precursor to Modafinil, a central nervous system stimulant.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-[(Diphenylmethyl)thio]acetamide**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ NOS	[1] [2] [3] [4]
Molecular Weight	257.35 g/mol	[1] [2] [3] [4]
Appearance	White to off-white solid	[1] [2]
Melting Point	109-110 °C	[2] [4] [5]
Boiling Point	427.7 ± 33.0 °C (Predicted)	[2] [4] [5]
Density	1.183 - 1.2 g/cm ³	[2] [3] [4] [5]
Flash Point	212.47 - 212.5 °C	[3] [4] [5]
Solubility	Slightly soluble in Chloroform and Methanol. [2] Sparingly soluble in water. [1]	[1] [2]
Storage Temperature	2-8°C	[2]

Safety and Handling Precautions

Proper handling of **2-[(Diphenylmethyl)thio]acetamide** is crucial to prevent exposure and ensure a safe laboratory environment. Personal Protective Equipment (PPE) should be worn at all times when handling this compound.

2.1 Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in Table 2.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3]
Hand Protection	Chemical impermeable gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.	[3]
Skin and Body Protection	Wear fire/flame resistant and impervious clothing.	[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[3]

2.2 General Handling Procedures

- Handle in a well-ventilated place.[3][5]
- Avoid contact with skin and eyes.[3][5]
- Avoid the formation of dust and aerosols.[3][5]
- Use non-sparking tools.[3][5]
- Prevent fire caused by electrostatic discharge steam.[3][5]

Storage Guidelines

Proper storage is essential to maintain the stability and purity of **2-[(Diphenylmethyl)thio]acetamide**.

- Store in a tightly closed container.[3][5]
- Keep in a dry, cool, and well-ventilated place.[1][3][5]

- Recommended storage temperature is 2-8°C.[2]
- Store apart from foodstuff containers or incompatible materials.[3][4][5]
- Keep away from light.[6]

Emergency Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]

4.1 Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Advice for firefighters: Wear a self-contained breathing apparatus for firefighting if necessary. [3]

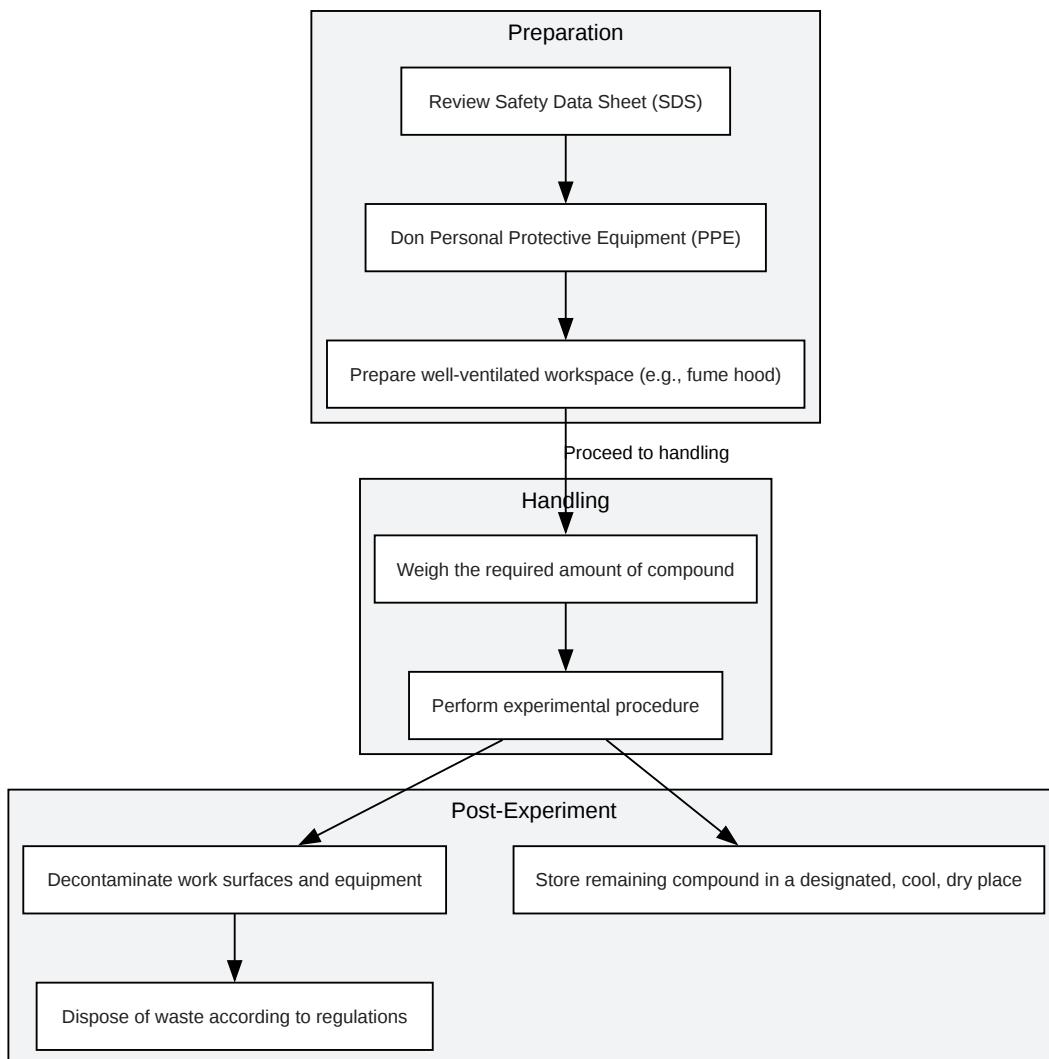
4.2 Accidental Release Measures

- Personal precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[3]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[3]
- Methods for cleaning up: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-[(Diphenylmethyl)thio]acetamide** are not extensively available in the public domain. However, a patented process suggests its preparation involves the reaction of 2-[(diphenylmethyl)thio]acetic acid with alcohols in the presence of a catalytic amount of an inorganic substance.[7] For research purposes, the following general workflow should be followed in a laboratory setting.

General Laboratory Workflow for Handling 2-[(Diphenylmethyl)thio]acetamide

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Caption: General laboratory workflow for handling **2-[(Diphenylmethyl)thio]acetamide**.

Disposal Considerations

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3] Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.[3]

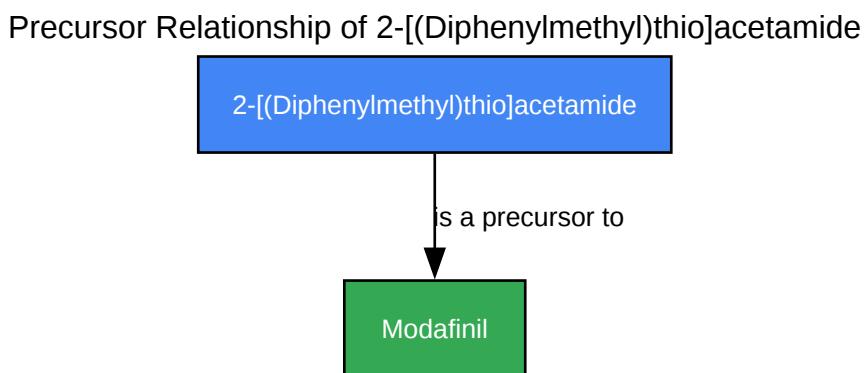
Toxicological and Ecological Information

Detailed toxicological and ecological data are not readily available. The substance is classified with hazard statements H302 (Harmful if swallowed) and H410 (Very toxic to aquatic life with long-lasting effects).[2] Therefore, it is crucial to avoid release into the environment.

Signaling Pathways

There is currently no publicly available information detailing specific signaling pathways in which **2-[(Diphenylmethyl)thio]acetamide** is involved. Its primary known role is as a precursor in the synthesis of Modafinil.[2]

The following diagram illustrates the logical relationship of this compound as a precursor.



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Caption: Precursor relationship of **2-[(Diphenylmethyl)thio]acetamide** to Modafinil.

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